

# Essential Safety and Logistics for Handling cis-1-Chloropropene

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## Compound of Interest

Compound Name: *cis-1-Chloropropene*

Cat. No.: B095951

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This guide provides crucial safety and logistical information for the handling and disposal of **cis-1-Chloropropene**, tailored for laboratory and research professionals. Adherence to these procedures is vital for ensuring a safe working environment.

## Physical and Chemical Properties

**cis-1-Chloropropene** is a colorless liquid with a disagreeable odor.<sup>[1][2]</sup> It is highly flammable and slightly soluble in water.<sup>[1]</sup>

Property	Value
Molecular Formula	C3H5Cl
Boiling Point	38°C (lit.) <sup>[1]</sup>
Melting Point	-1°C (lit.) <sup>[1]</sup>
Flash Point	67°C (lit.) <sup>[1]</sup>
Density	0.921 g/cm <sup>3</sup> <sup>[1]</sup>
Vapor Pressure	507 mm Hg at 25°C <sup>[1]</sup>

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **cis-1-Chloropropene** to determine the appropriate level of PPE. The following are minimum recommendations.

Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be necessary for splash hazards.
Skin Protection	Chemical-resistant gloves (inspect before use), fire/flammable resistant and impervious clothing, and a lab coat. <sup>[1]</sup>
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used. For firefighting, a self-contained breathing apparatus (SCBA) is necessary. <sup>[1][2]</sup>

## Operational Plan: Handling and Storage

### Handling:

- Handle in a well-ventilated place, such as a chemical fume hood.<sup>[1]</sup>
- Avoid contact with skin and eyes.<sup>[1]</sup>
- Avoid inhalation of vapor or mist.<sup>[3]</sup>
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools and explosion-proof equipment.<sup>[1]</sup>
- Ground and bond containers and receiving equipment to prevent static discharge.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.<sup>[1]</sup>

### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep cool.
- Store away from incompatible materials and foodstuff containers.[\[1\]](#)

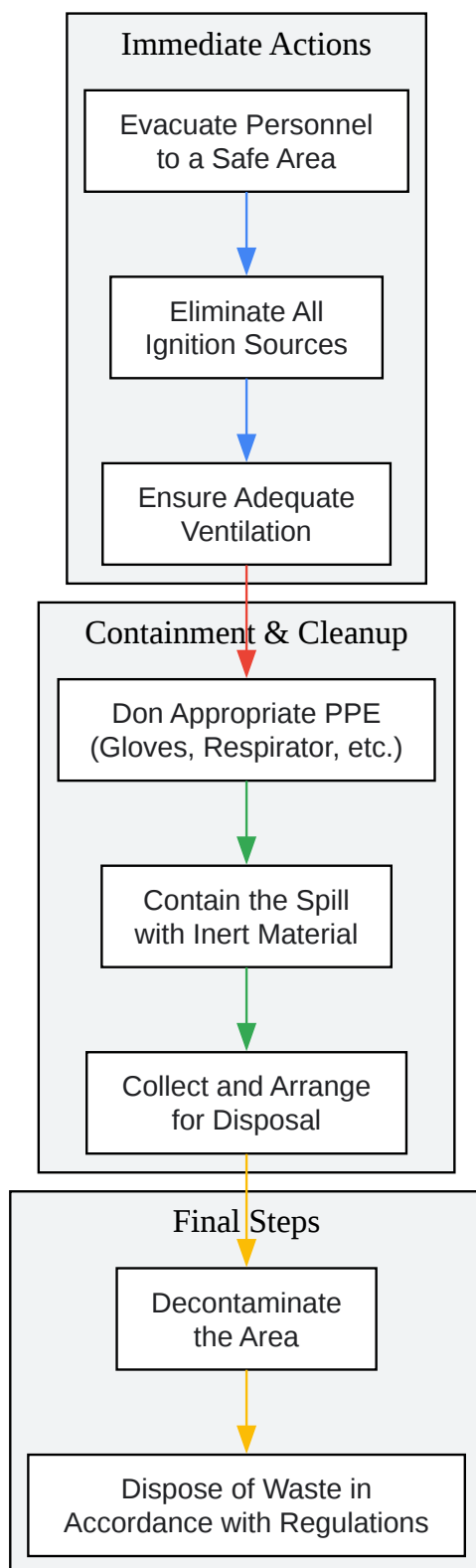
## Disposal Plan

All waste disposal must be conducted in accordance with local, state, and federal regulations.

- **cis-1-Chloropropene** waste should be collected in a suitable, closed container and labeled as hazardous waste.[\[1\]](#)
- Disposal should be carried out by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[\[1\]](#)
- Do not let the chemical enter drains.[\[1\]](#)

## Emergency Procedures: Spill Response Workflow

The following diagram outlines the procedural workflow for responding to a **cis-1-Chloropropene** spill.



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Caption: Workflow for **cis-1-Chloropropene** Spill Response.

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